

4-Chloro-2-nitrophenol: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 4-Chloro-2-nitrophenol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chloro-2-nitrophenol, with the unequivocal IUPAC name **4-chloro-2-nitrophenol**[1][2], is a pivotal chemical intermediate in a multitude of industrial applications. This yellow crystalline solid is instrumental in the synthesis of a wide array of products, ranging from dyes and pigments to essential pharmaceuticals and agrochemicals.[3][4][5] Its versatile reactivity, stemming from the presence of hydroxyl, chloro, and nitro functional groups, makes it a compound of significant interest in organic synthesis and drug discovery.[4][5] This document provides an in-depth technical guide on its chemical properties, synthesis protocols, and key applications, with a focus on data relevant to research and development professionals.

Chemical and Physical Properties

4-Chloro-2-nitrophenol is a yellow crystalline powder or, in its purified form, a yellow monoclinic prism crystal.[5] It is slightly soluble in water but shows good solubility in organic solvents such as ethanol, acetone, ether, and chloroform.[3][6] A comprehensive summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Chloro-2-nitrophenol**

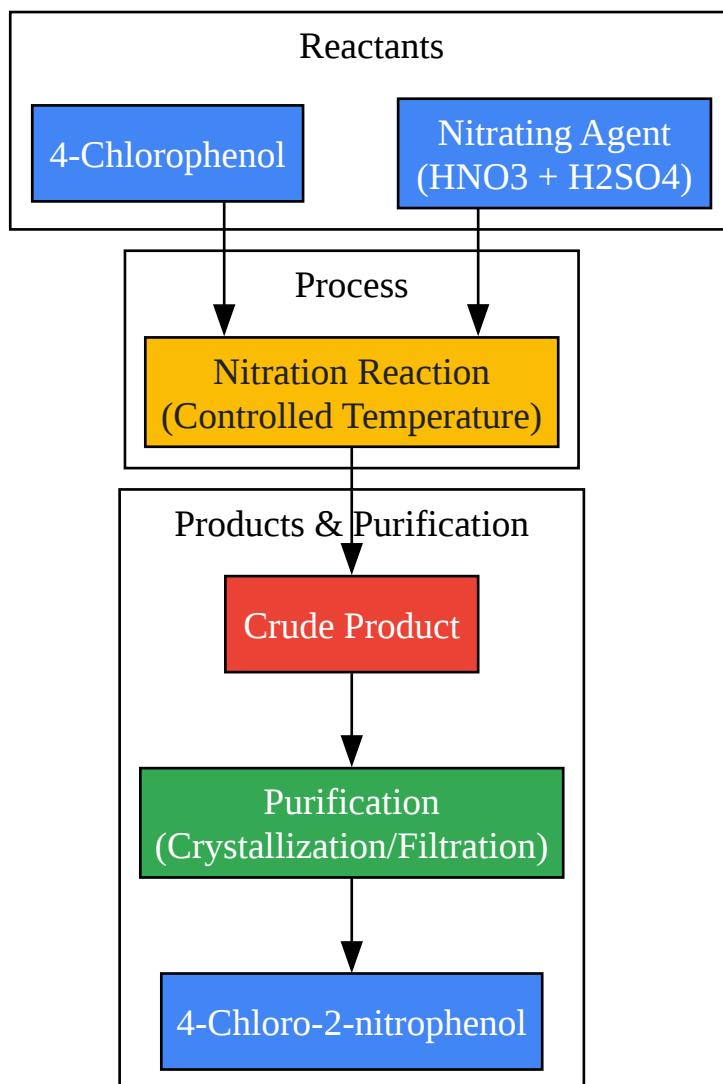
Property	Value	Source(s)
IUPAC Name	4-chloro-2-nitrophenol	[1] [2]
Synonyms	2-Nitro-4-chlorophenol, p-chloronitrophenol	[1] [3] [5]
CAS Number	89-64-5	[2] [5]
Molecular Formula	C ₆ H ₄ CINO ₃	[3] [4] [5]
Molecular Weight	173.55 g/mol	[1] [2] [4]
Appearance	Yellow crystalline powder/solid	[3] [4] [5]
Melting Point	83-88 °C	[5] [6] [7] [8]
Boiling Point	242.5 - 306 °C at 760 mmHg	[3] [5]
Density	1.54 - 1.554 g/cm ³ at 25°C	[3] [5]
pKa	7.40	[3]
Solubility	Slightly soluble in water; Soluble in ethanol, acetone, ether, chloroform	[3] [4] [6]
Flash Point	100.4 °C	[5]
Vapor Pressure	0.00778 mmHg	[1] [9]

Synthesis Protocols

The synthesis of **4-chloro-2-nitrophenol** is primarily achieved through two main routes: the nitration of 4-chlorophenol and the hydrolysis of dichloronitrobenzene derivatives.

Nitration of 4-Chlorophenol

A common laboratory and industrial synthesis involves the direct nitration of 4-chlorophenol. This electrophilic aromatic substitution reaction is typically carried out using a nitrating agent, such as a mixture of nitric acid and sulfuric acid, under controlled temperature conditions to favor the formation of the desired isomer.



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Caption: Synthesis of **4-Chloro-2-nitrophenol** via Nitration of 4-Chlorophenol.

Hydrolysis of Dichloronitrobenzene

An alternative industrial method involves the hydrolysis of 1,4-dichloro-2-nitrobenzene or 2,5-dichloronitrobenzene with an aqueous solution of sodium hydroxide under pressure and elevated temperatures.^{[7][10][11]}

Experimental Protocol: Hydrolysis of 1,4-Dichloro-2-nitrobenzene^[7]

- Reaction Setup: A mixture of 48 grams (0.25 mole) of 1,4-dichloro-2-nitrobenzene, 86 grams (0.75 mole) of sodium hydroxide solution, and 600 ml of water is placed in an autoclave equipped with a stirrer.
- Heating and Reaction: The mixture is heated with continuous, rapid stirring for approximately 15 hours at an internal temperature of 145°C (oil bath temperature of 186-190°C). The pressure is maintained below 3 atmospheres.
- Isolation of Sodium Salt: After cooling, the resulting red crystals of the sodium salt of **4-chloro-2-nitrophenol** are separated by filtration and washed with a dilute salt solution.
- Dissolution and Filtration: The crystals are then dissolved in about 500 ml of boiling water, and the solution is filtered to remove any undissolved material.
- Acidification and Precipitation: The hot solution is strongly acidified with concentrated hydrochloric acid.
- Product Isolation and Drying: After thorough cooling, the precipitated light yellow, coarsely crystalline **4-chloro-2-nitrophenol** is collected by filtration, washed with cold water, and dried at room temperature.

This process, when carried out with precise temperature and concentration control, can yield a product with a melting point of 87-88°C and a yield of approximately 85%.^[7]

Applications in Research and Industry

4-Chloro-2-nitrophenol serves as a versatile building block in various sectors due to its reactive nature.^[4]

Table 2: Key Applications of **4-Chloro-2-nitrophenol**

Industry	Specific Applications	Examples of End Products	Source(s)
Pharmaceuticals	Building block in the synthesis of active pharmaceutical ingredients (APIs).	Chloroquine (antimalarial), Imatinib (antitumor)	[3] [4] [5]
Agrochemicals	Raw material for the production of pesticides and insecticides.	Chlorfenapyr, Pirimicarb, Carbofuran	[3] [4]
Dyes and Pigments	Intermediate in the synthesis of azo dyes and other pigments.	Acid Yellow 23, Acid Red 151	[3] [4]
Organic Synthesis	Reagent for developing new materials and complex molecules.	2-Amino-4-chlorophenol	[4] [12]
Other Industrial	Corrosion inhibitor in metalworking fluids.	-	[3]

Spectroscopic Data

The structural elucidation of **4-chloro-2-nitrophenol** is well-documented through various spectroscopic techniques. Spectroscopic data, including ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, are available in public databases such as PubChem and the NIST WebBook.[\[1\]](#) [\[13\]](#)[\[14\]](#)[\[15\]](#)

Safety and Handling

4-Chloro-2-nitrophenol is classified as a hazardous chemical and requires careful handling.[\[3\]](#) [\[5\]](#) It is a skin and eye irritant and may cause respiratory tract irritation.[\[1\]](#)[\[4\]](#)[\[6\]](#) Prolonged or repeated exposure can potentially lead to liver and kidney damage.[\[3\]](#)

Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[\[6\]](#)[\[16\]](#) A NIOSH/MSHA-approved respirator is recommended if exposure limits are exceeded.[\[16\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat and sources of ignition.[\[3\]](#)[\[4\]](#)
- Disposal: Dispose of in accordance with local, state, and federal environmental regulations.[\[4\]](#)

This technical guide consolidates key information on **4-chloro-2-nitrophenol**, providing a valuable resource for professionals in research, development, and manufacturing. The provided data on its properties, synthesis, and applications underscores its importance as a chemical intermediate.

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